

Comprehensive Disposal Protocol: Clemastine-d5 Fumarate

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Compound of Interest

Compound Name: Clemastine-d5 Fumarate

Cat. No.: B1158382

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Executive Summary: Operational Safety & Compliance

Clemastine-d5 Fumarate (CAS: 14976-57-9 unlabeled / deuterated analog) is a stable, isotopically labeled internal standard used primarily in LC-MS/MS quantitation. While it is not a radioactive isotope (Deuterium is stable), it retains the potent pharmacological and toxicological properties of its parent compound, Clemastine Fumarate.

Core Directive: The only acceptable disposal method for **Clemastine-d5 Fumarate** is high-temperature incineration via a licensed hazardous waste contractor.^[1] Under no circumstances should this compound be discharged into municipal sewer systems or disposed of in general trash.^[1]

Chemical & Hazard Profile

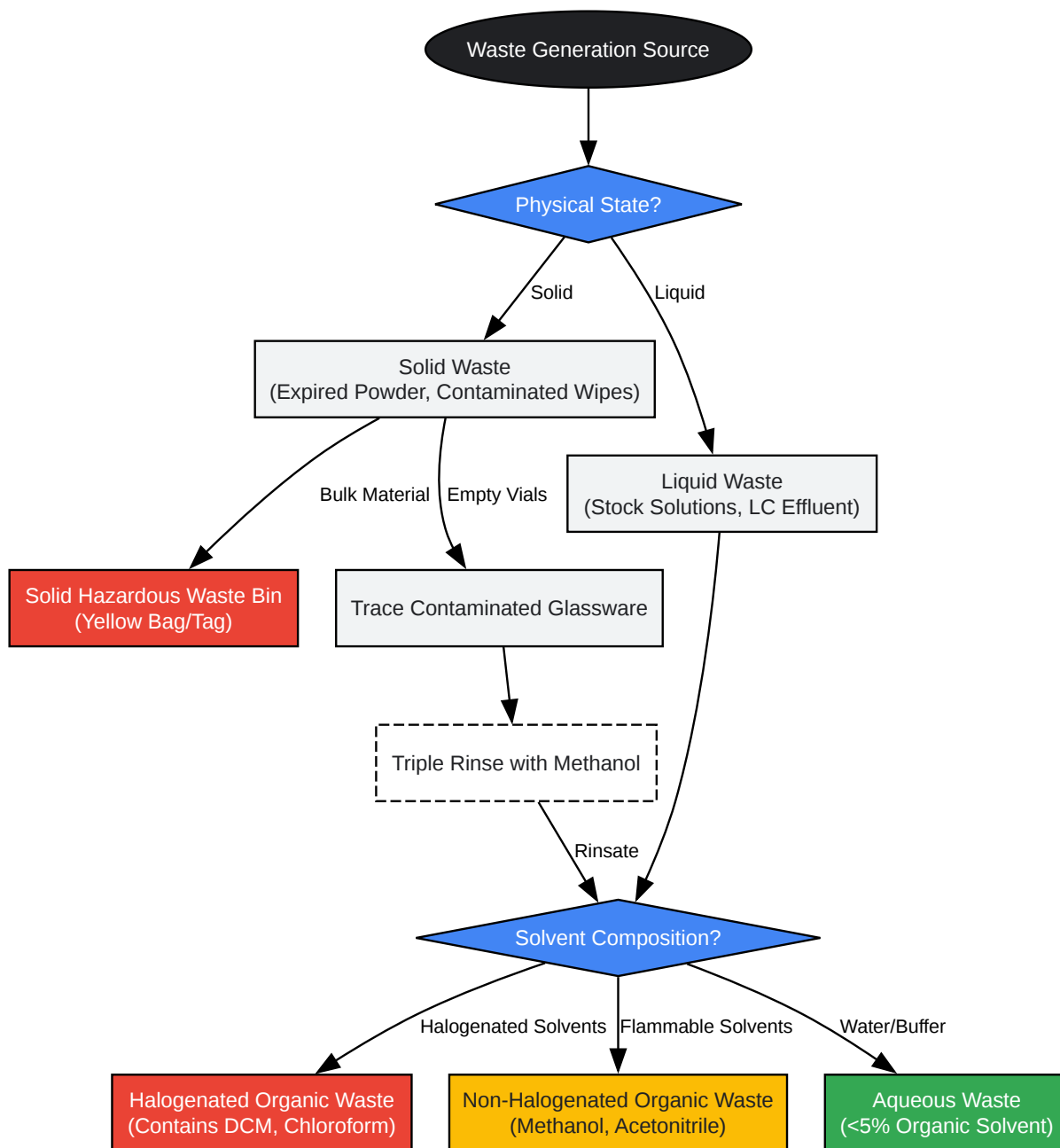
Effective disposal begins with accurate characterization.^[1] The deuterated form must be managed with the same rigor as the active pharmaceutical ingredient (API).^[1]

| Property | Specification |
|-------------------|---|
| Compound Name | Clemastine-d5 Fumarate |
| Chemical Class | Antihistamine (Ethanolamine derivative) |
| Isotope Status | Stable Isotope (Non-Radioactive). No RSO approval required.[1] |
| Physical State | Solid (Off-white powder) |
| Solubility | Soluble in Methanol, DMSO; slightly soluble in water. |
| Signal Word | WARNING |
| Key Hazard Codes | H302 (Harmful if swallowed), H315 (Skin Irritation), H319 (Eye Irritation), H335 (Resp.[2] Irritation). |
| RCRA Status (USA) | Non-listed (Not P or U listed), but managed as Hazardous Chemical Waste due to toxicity. |

Waste Segregation & Management Strategy[1][3][4]

Proper segregation minimizes cross-contamination and disposal costs.[1] Use the following decision logic to determine the correct waste stream.

DOT Diagram 1: Waste Segregation Logic



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Figure 1: Decision tree for segregating Clemastine-d5 waste streams. Note that "Trace" vials must be triple-rinsed before glass recycling; the rinsate is treated as liquid waste.

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Substance)

Scenario: Disposal of expired reference standards or spilled powder.

- Containment: Do not empty the vial. Place the entire original container (vial + cap) into a clear, sealable secondary bag (e.g., Ziploc).
- Labeling: Affix a hazardous waste tag.
 - Chemical Name: "**Clemastine-d5 Fumarate** Solid Waste".[\[1\]](#)
 - Hazards: Toxic, Irritant.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Storage: Place the bagged vial into the Solid Hazardous Waste Drum (typically a wide-mouth HDPE drum).
- Final Disposal: Incineration at >1000°C.

Protocol B: Liquid Waste (Stock Solutions & LC Effluent)

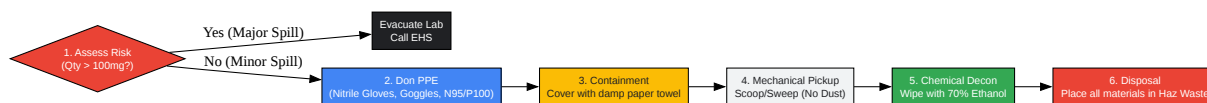
Scenario: Disposal of prepared stock solutions (e.g., 1 mg/mL in Methanol) or LC-MS waste.

- Compatibility Check: Ensure the waste container is compatible with the solvent (High-Density Polyethylene (HDPE) is standard for Methanol/Acetonitrile mixtures).[\[1\]](#)
- Transfer: Pour liquid into the appropriate carboy (Halogenated vs. Non-Halogenated) using a funnel to prevent splashing.
 - Critical: Do not mix with oxidizers (e.g., Nitric Acid) as Clemastine is an amine and can form hazardous byproducts or react exothermically.
- Rinsing: If disposing of a stock vial, triple rinse the vial with Methanol.[\[1\]](#) Add the rinsate to the liquid waste carboy.[\[1\]](#)
- Labeling: Update the carboy log sheet to include "**Clemastine-d5 Fumarate** (<0.1%)".

Spill Response & Decontamination

Accidental release of the powder requires immediate containment to prevent inhalation and surface contamination.[1][3][4]

DOT Diagram 2: Spill Response Workflow



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Figure 2: Step-by-step response for solid powder spills. Dampening the spill area is critical to prevent aerosolization of the drug.

Decontamination Verification: After cleaning, illuminate the surface with a UV light (Clemastine fluoresces under certain UV wavelengths) or perform a wipe test analyzed via LC-MS if working in a trace-analysis environment to ensure no carryover.

Regulatory & Compliance Context

RCRA (USA) Interpretation

Clemastine Fumarate is not listed on the EPA's P-list (acutely hazardous) or U-list (toxic). However, under 40 CFR 262.11, the waste generator must determine if the waste exhibits hazardous characteristics.

- Determination: While the solid salt is not ignitable or corrosive, it is considered toxic based on LD50 data (Oral Rat LD50: ~3550 mg/kg).
- Best Practice: Treat as Non-RCRA Regulated Hazardous Waste.[1] Most institutions manage this via the same stream as RCRA wastes to ensure incineration, which effectively destroys the organic molecule.[1]

Deuterium Considerations

- Regulatory: The EPA and OSHA treat stable isotopes (Deuterium, Carbon-13) identical to their unlabeled counterparts. No radioactive waste documentation is required.[1]
- Inventory: Due to the high cost of deuterated standards, maintain a strict "cradle-to-grave" inventory log to account for usage and prevent accumulation of expired, expensive chemicals.

References

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